

Application Notes and Protocols for Quantifying NRX-103095-Induced Protein Degradation

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Compound of Interest

Compound Name: NRX-103095

Cat. No.: B10854704

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Abstract

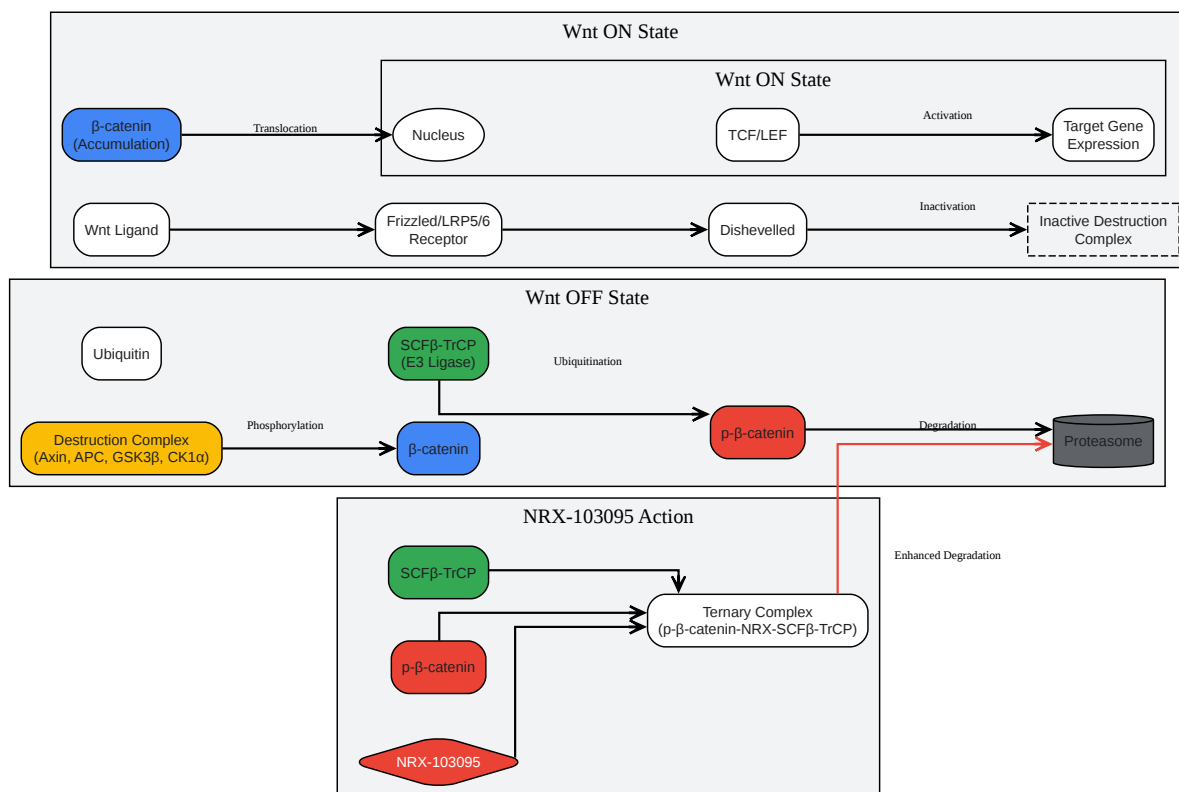
These application notes provide a comprehensive guide for quantifying the degradation of β -catenin induced by **NRX-103095**, a molecular glue that enhances the interaction between β -catenin and the SCF β -TrCP E3 ubiquitin ligase.^{[1][2][3]} Detailed protocols for Western blotting, mass spectrometry-based proteomics, and a luciferase reporter assay are presented, along with methods for data analysis and presentation. This document aims to equip researchers with the necessary tools to accurately assess the efficacy and mechanism of action of **NRX-103095**.

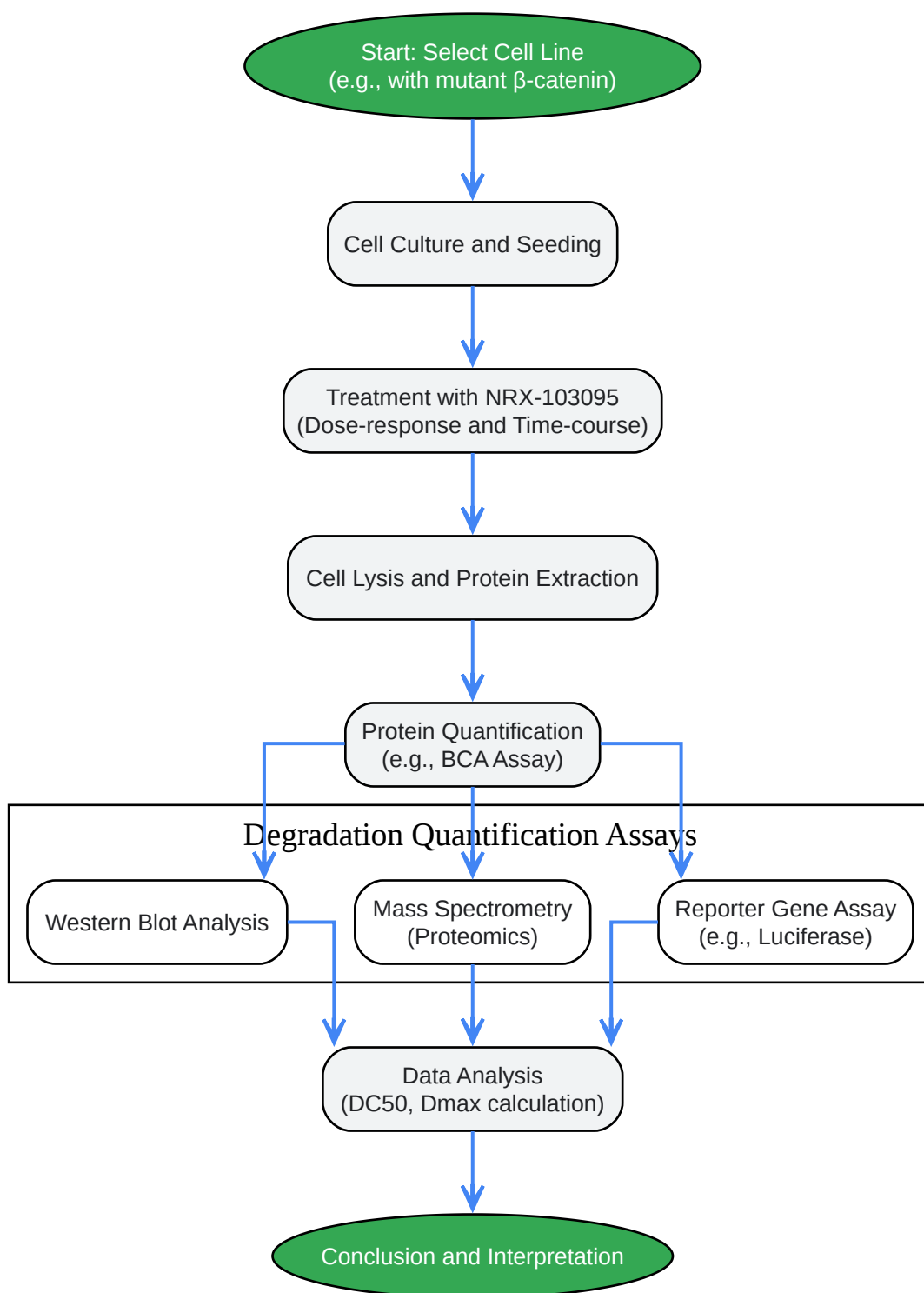
Introduction to NRX-103095

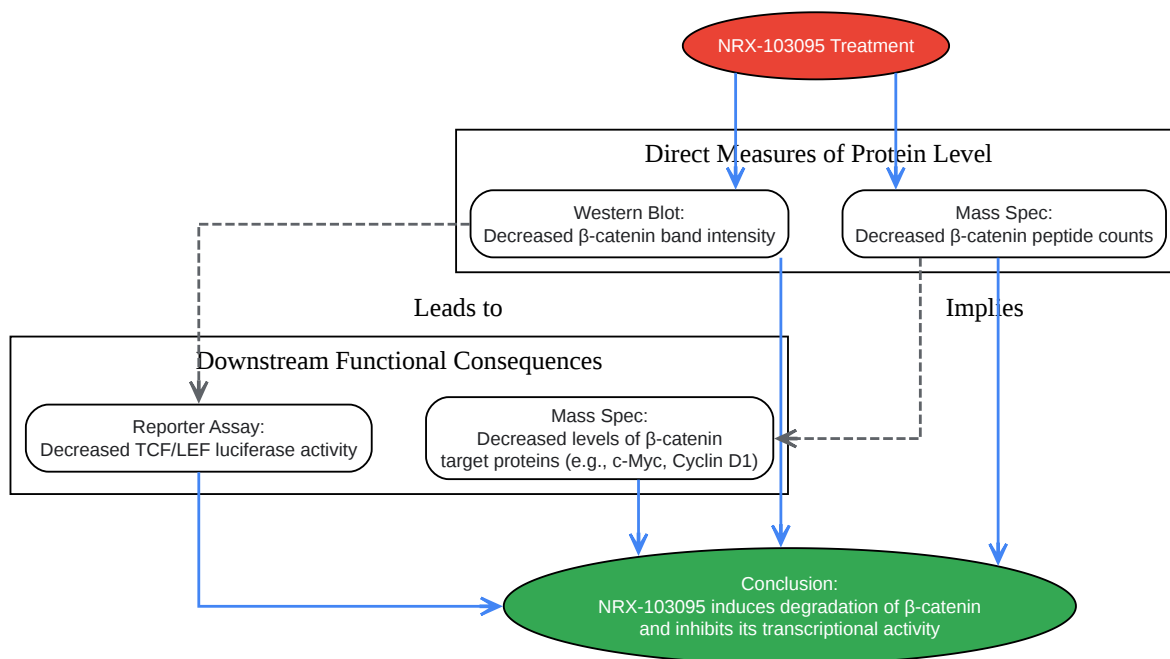
NRX-103095 is a small molecule that functions as a "molecular glue" to promote the degradation of β -catenin.^[2] It enhances the binding affinity between phosphorylated β -catenin and its cognate E3 ubiquitin ligase, SCF β -TrCP.^[1] This enhanced interaction leads to increased ubiquitination of β -catenin, targeting it for degradation by the 26S proteasome.^{[2][3]} The targeted degradation of β -catenin makes **NRX-103095** a molecule of interest for research in therapeutic areas where the Wnt/ β -catenin signaling pathway is dysregulated, such as in certain cancers.^[1]

The Wnt/ β -Catenin Signaling Pathway

The Wnt signaling pathway plays a crucial role in cell proliferation, differentiation, and development. In the absence of a Wnt signal, β -catenin is phosphorylated by a destruction complex, leading to its ubiquitination by SCF β -TrCP and subsequent proteasomal degradation. Upon Wnt binding to its receptor, the destruction complex is inactivated, allowing β -catenin to accumulate in the cytoplasm and translocate to the nucleus, where it activates target gene expression. **NRX-103095** promotes the degradation of β -catenin, thereby inhibiting the downstream effects of Wnt signaling.







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